In-Depth Technical Guide: Potential Biological Activities of Nitrophenyl Sulfonamide Derivatives

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Compound of Interest

Compound Name:	*N-(4-methyl-3-nitrophenyl)methanesulfonamide*
CAS No.:	*80259-08-1*
Cat. No.:	*B1586479*

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Introduction: The Enduring Scaffold of Sulfonamides in Medicinal Chemistry

The sulfonamide moiety (-S(=O)2-NH-) is a cornerstone in medicinal chemistry, first introduced to the world as the antibacterial "sulfa" drugs.[1] Their discovery marked a turning point in the fight against infectious diseases.[2] However, the therapeutic landscape of sulfonamides has expanded dramatically since then.[3][4] This scaffold has proven to be a versatile pharmacophore, leading to the development of drugs with a wide array of biological activities, including diuretics, hypoglycemic agents, anti-inflammatory drugs, and anticancer agents.[2][5]

A particularly intriguing and highly explored subclass is the nitrophenyl sulfonamides. The incorporation of a nitro group (-NO2), a potent electron-withdrawing group, into the phenyl ring of the sulfonamide core can significantly modulate the molecule's physicochemical properties

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and biological activity.[6] This guide provides an in-depth technical exploration of the diverse biological activities of nitrophenyl sulfonamide derivatives, focusing on their anticancer, antimicrobial, and enzyme inhibitory potential, supported by mechanistic insights and validated experimental protocols.

Anticancer Potential: A Multi-pronged Attack on Malignancy

Nitrophenyl sulfonamide derivatives have emerged as a promising class of anticancer agents, exhibiting cytotoxicity against a range of human cancer cell lines through various mechanisms of action.[7][8][9]

Mechanism of Action: Beyond Simple Cytotoxicity

The anticancer effects of these derivatives are not monolithic. They often engage multiple cellular targets and pathways, a highly desirable trait in cancer therapy to overcome resistance.

- Enzyme Inhibition: A primary mechanism is the inhibition of enzymes crucial for tumor growth and survival.[10]
    - Carbonic Anhydrase (CA) Inhibition: Certain nitrophenyl sulfonamides are potent inhibitors of carbonic anhydrases, particularly the tumor-associated isoforms CA IX and XII.[11][12] These enzymes are overexpressed in hypoxic tumors and play a critical role in regulating pH, which is vital for tumor cell survival and proliferation.[11][13][14] The sulfonamide group coordinates to the zinc ion in the enzyme's active site, leading to inhibition.[14] The nitro group can enhance this interaction and confer selectivity for tumor-associated isoforms.[11][12]
    - Kinase Inhibition: Many sulfonamide derivatives, including those with a nitrophenyl moiety, have been shown to inhibit protein kinases like Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2).[15] VEGFR-2 is a key mediator of angiogenesis, the process of new blood vessel formation that is essential for tumor growth and metastasis.[15] By inhibiting VEGFR-2, these compounds can effectively starve the tumor of nutrients and oxygen.

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- Cell Cycle Arrest: Some nitrophenyl sulfonamides can induce cell cycle arrest, typically at the G1/S transition phase.[7] This prevents cancer cells from replicating their DNA and progressing through the cell cycle, ultimately leading to a halt in proliferation.[7][8]

- Induction of Apoptosis: These compounds can trigger programmed cell death, or apoptosis, in cancer cells. This is often mediated through the activation of caspases and the targeting of anti-apoptotic proteins like Bcl-2.[16]

- Disruption of Microtubule Assembly: Certain derivatives interfere with the dynamics of microtubules, which are essential components of the cytoskeleton involved in cell division.[7] This disruption can lead to mitotic catastrophe and cell death.

Structure-Activity Relationship (SAR) Insights

The anticancer potency of nitrophenyl sulfonamides is heavily influenced by their chemical structure.

- Position of the Nitro Group: The position of the nitro group on the phenyl ring (ortho, meta, or para) significantly impacts activity. Often, a para- or meta-nitro substitution leads to enhanced cytotoxicity.

- Substituents on the Sulfonamide Nitrogen: The nature of the substituent on the sulfonamide nitrogen (N) is critical. Lipophilic groups can enhance cell membrane permeability and, consequently, cytotoxic activity.[17] Aromatic and heterocyclic moieties at this position have been shown to yield compounds with potent anticancer effects.[18]

- Linker Moiety: When present, the linker connecting the nitrophenyl sulfonamide core to other chemical entities can influence the molecule's flexibility and ability to bind to its target.

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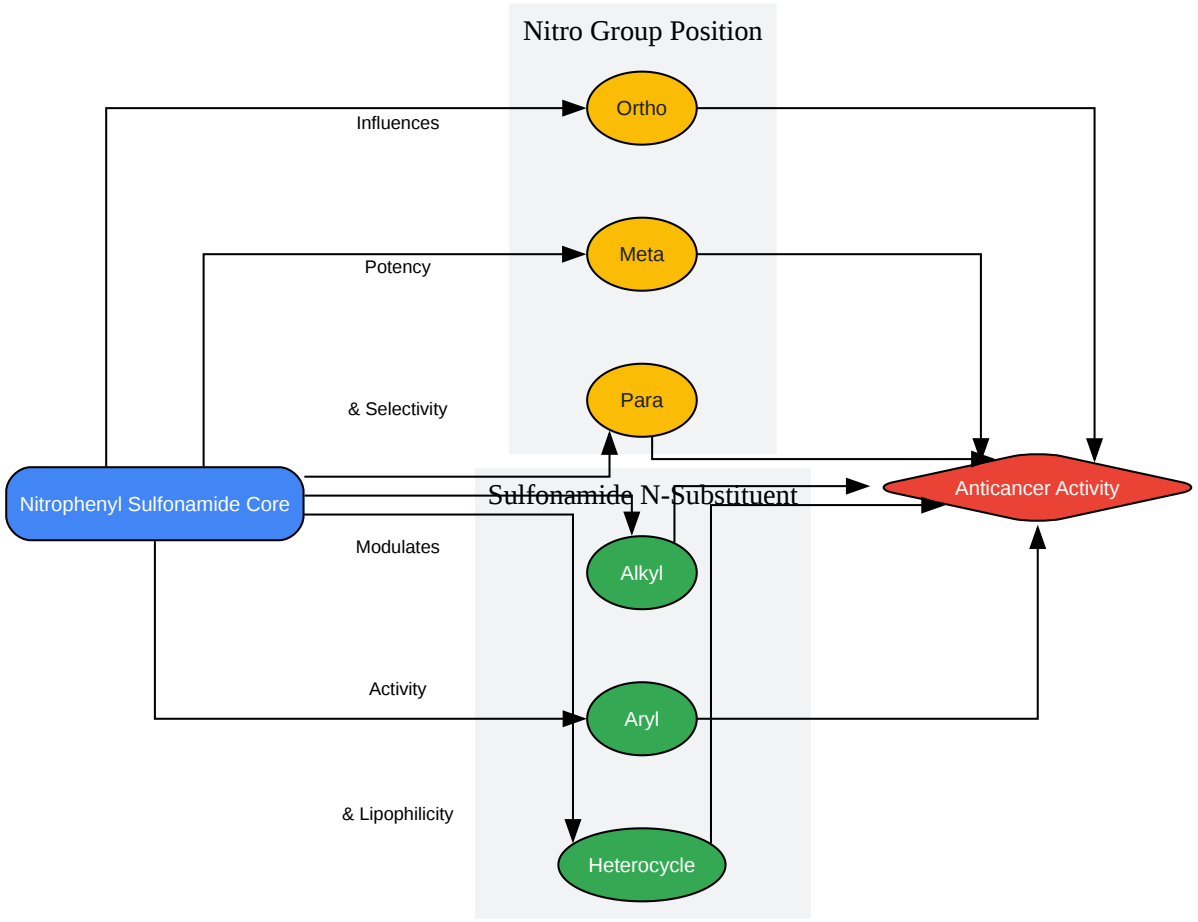

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Caption: Structure-Activity Relationship (SAR) for Anticancer Activity.

Quantitative Data: In Vitro Cytotoxicity

The efficacy of these compounds is often quantified by their half-maximal inhibitory concentration (IC50) or growth inhibitory (GI50) values against various cancer cell lines.

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Compound Class/Derivative	Cancer Cell Line	IC50 / GI50 (μM)	Reference
2,5-Dichlorothiophene-3-sulfonamide (8b)	HeLa	7.2 ± 1.12	[19]
2,5-Dichlorothiophene-3-sulfonamide (8b)	MDA-MB-231	4.62 ± 0.13	[19]
2,5-Dichlorothiophene-3-sulfonamide (8b)	MCF-7	7.13 ± 0.13	[19]
N-ethyl toluene-4-sulfonamide (8a)	HeLa	10.9 ± 1.01	[19]
Novel Sulfonamide Derivatives	HepG2	0.1163 - 0.4660	[15]
Novel Sulfonamide Derivatives	HCT-116	0.1451 - 0.3792	[15]
Novel Sulfonamide Derivatives	MCF-7	0.66 - 10.9	[15]

Antimicrobial Activity: A Renewed Arsenal Against Pathogens

While the initial discovery of sulfonamides was for their antibacterial properties, the emergence of antibiotic resistance has spurred research into new derivatives, including nitrophenyl sulfonamides, with potent antimicrobial activity.[1][6][20]

Mechanism of Action: Dihydropteroate Synthase Inhibition

The classical mechanism of action for antibacterial sulfonamides is the competitive inhibition of the enzyme dihydropteroate synthase (DHPS).[1] This enzyme is essential for the synthesis of

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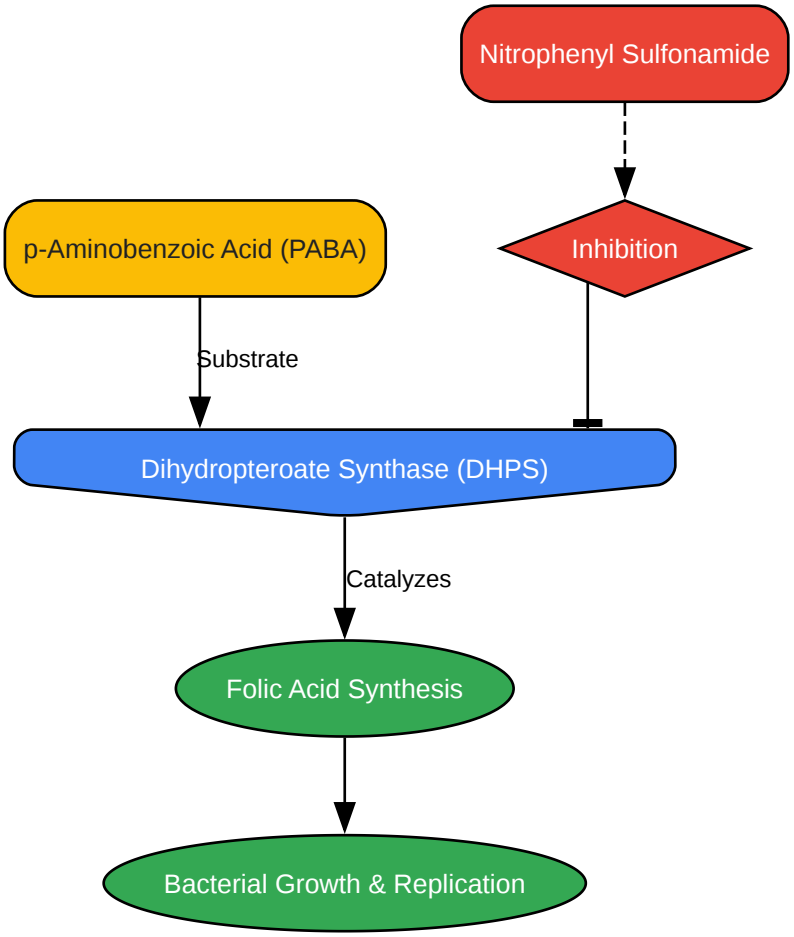
folic acid in bacteria.[1] Folic acid is a vital precursor for the synthesis of nucleotides and certain amino acids. By blocking folic acid synthesis, sulfonamides act as bacteriostatic agents, inhibiting bacterial growth and replication.[1] The structural similarity between sulfonamides and the natural substrate of DHPS, para-aminobenzoic acid (PABA), allows them to bind to the enzyme's active site.[1]



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Caption: Mechanism of Antibacterial Action.

Spectrum of Activity

Nitrophenyl sulfonamide derivatives have demonstrated activity against a broad spectrum of both Gram-positive and Gram-negative bacteria.[1][21] Some have also shown promising antifungal activity.[3][4] The introduction of the nitro group can enhance the antimicrobial potency of the parent sulfonamide.[6]

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Quantitative Data: Antimicrobial Susceptibility

The antimicrobial activity is typically determined by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the compound that prevents visible growth of a microorganism.

Compound	Microorganism	MIC (µg/mL)	Reference
N-(4-nitrophenyl) benzenesulfonamide (1C)	E. coli	50	[6]
Quinazolinone-benzenesulfonamide derivative	S. aureus (MRSA)	5	[6]

Experimental Protocols: A Guide to In Vitro Evaluation

To ensure the scientific integrity and reproducibility of findings, standardized and well-validated experimental protocols are essential.

Protocol: In Vitro Cytotoxicity Assessment (MTT Assay)

This protocol is designed to determine the concentration at which a nitrophenyl sulfonamide derivative inhibits the growth of a cancer cell line by 50% (IC50).

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay that measures the reduction of MTT by mitochondrial succinate dehydrogenase. The resulting intracellular purple formazan can be solubilized and quantified by spectrophotometry. The amount of formazan produced is directly proportional to the number of viable cells.

Step-by-Step Methodology:

- Cell Seeding:

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- Culture human cancer cells (e.g., HeLa, MCF-7, MDA-MB-468) in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin.[7]
- Trypsinize and count the cells. Seed 1 x 105 cells/mL in a 96-well microplate (100 µL per well).
- Incubate for 24 hours at 37°C in a humidified atmosphere with 5% CO2 to allow for cell attachment.

- Compound Treatment:
  - Prepare a stock solution of the nitrophenyl sulfonamide derivative in a suitable solvent (e.g., DMSO).
  - Perform serial dilutions to obtain a range of logarithmic concentrations (e.g., 0.1 µM, 1 µM, 10 µM, 100 µM, 1 mM).[7]
  - Remove the old medium from the wells and add 100 µL of fresh medium containing the different concentrations of the test compound.
  - Include a vehicle control (medium with the same concentration of DMSO used for the highest drug concentration) and a positive control (a known cytotoxic drug like Taxol).[7]
  - Incubate the plates for 72 hours under the same conditions.
- MTT Addition and Incubation:
  - After the incubation period, add 10 µL of MTT solution (5 mg/mL in PBS) to each well.
  - Incubate for another 4 hours at 37°C.
- Formazan Solubilization and Measurement:
  - Carefully remove the medium containing MTT.
  - Add 100 µL of DMSO to each well to dissolve the formazan crystals.
  - Gently shake the plate for 5-10 minutes to ensure complete dissolution.

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- Measure the absorbance at 540 nm using a microplate reader.

- Data Analysis:
  - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
  - Plot the percentage of cell viability against the logarithm of the compound concentration.
  - Determine the IC50 value from the dose-response curve using appropriate software (e.g., GraphPad Prism).

Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution Method)

This protocol determines the Minimum Inhibitory Concentration (MIC) of a nitrophenyl sulfonamide derivative against a specific bacterial strain.

Principle: The broth microdilution method involves challenging the bacteria with a serial dilution of the antimicrobial agent in a liquid nutrient medium. The MIC is the lowest concentration of the agent that inhibits visible growth of the bacteria after a defined incubation period.

Step-by-Step Methodology:

- Preparation of Inoculum:
  - From a fresh agar plate, pick 3-5 isolated colonies of the test bacterium (e.g., E. coli, S. aureus).
  - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately 1.5 x 108 CFU/mL).
  - Dilute this suspension to achieve a final inoculum concentration of approximately 5 x 105 CFU/mL in the test wells.

- Preparation of Compound Dilutions:

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- In a 96-well microplate, prepare serial two-fold dilutions of the nitrophenyl sulfonamide derivative in a suitable broth medium (e.g., Mueller-Hinton Broth).
- The final volume in each well should be 50 µL.

- Inoculation:
  - Add 50 µL of the standardized bacterial inoculum to each well, bringing the final volume to 100 µL.
  - Include a growth control well (broth and inoculum, no compound) and a sterility control well (broth only).
- Incubation:
  - Incubate the microplate at 35-37°C for 16-20 hours in ambient air.
- Determination of MIC:
  - After incubation, visually inspect the wells for turbidity.
  - The MIC is the lowest concentration of the compound at which there is no visible growth (i.e., the well is clear).

Future Perspectives and Conclusion

Nitrophenyl sulfonamide derivatives represent a highly versatile and promising scaffold in drug discovery. Their demonstrated efficacy against cancer and microbial pathogens, coupled with their ability to inhibit key enzymes, underscores their therapeutic potential. Future research should focus on:

- Lead Optimization: Synthesizing and screening new derivatives to improve potency, selectivity, and pharmacokinetic properties.
- Mechanism of Action Studies: Further elucidating the molecular targets and signaling pathways affected by these compounds.

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- In Vivo Studies: Evaluating the most promising candidates in animal models of cancer and infectious diseases.
- Combination Therapies: Investigating the synergistic effects of nitrophenyl sulfonamides with existing drugs to enhance efficacy and combat resistance.

The continued exploration of this chemical class holds significant promise for the development of novel therapeutic agents to address unmet medical needs in oncology and infectious diseases.

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